

Magnesium Diiodate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Magnesium diiodate*

Cat. No.: *B1584674*

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Abstract

Magnesium diiodate, $\text{Mg}(\text{IO}_3)_2$, is an inorganic salt that has been a subject of scientific interest due to its properties as an oxidizing agent and its role in the study of alkaline earth metal iodates. This technical guide provides an in-depth overview of the discovery, history, chemical and physical properties, synthesis, and analytical methodologies related to **magnesium diiodate**. The information is tailored for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Introduction

Magnesium diiodate is the magnesium salt of iodic acid. While the discovery of its constituent elements, magnesium and iodine, are well-documented, the first synthesis of **magnesium diiodate** is not attributed to a specific individual or a singular event. Its preparation follows the fundamental principles of inorganic salt formation, and it was likely first synthesized in the 19th century during systematic studies of metal salts. Early research on alkaline earth metal compounds laid the groundwork for the characterization of salts like **magnesium diiodate**.

Physicochemical Properties

Magnesium diiodate is a white, crystalline solid. Its properties are summarized in the tables below.

Table 1: General Properties of Magnesium Diiodate

Property	Value
Chemical Formula	$\text{Mg}(\text{IO}_3)_2$
Molecular Weight	374.11 g/mol
Appearance	White powder or crystalline chunks
CAS Number	7790-32-1

Table 2: Physical Properties of Magnesium Diiodate

Property	Value
Melting Point	210 °C (decomposes)
Density	3.300 g/cm ³
Water Solubility	8.55 g/100g solution at 25°C13.5 g/100g solution at 90°C

Synthesis of Magnesium Diiodate

The most common laboratory synthesis of **magnesium diiodate** involves the reaction of a magnesium salt or hydroxide with iodic acid. A typical preparation yields the tetrahydrate, $\text{Mg}(\text{IO}_3)_2 \cdot 4\text{H}_2\text{O}$.

Experimental Protocol: Synthesis of Magnesium Diiodate Tetrahydrate

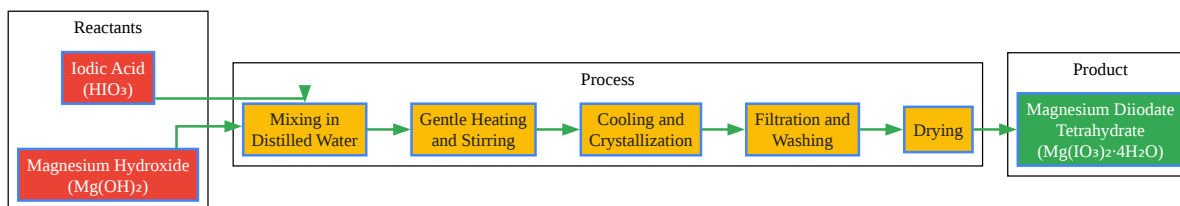
Materials:

- Magnesium hydroxide ($\text{Mg}(\text{OH})_2$)
- Iodic acid (HIO_3)
- Distilled water
- Beakers

- Stirring rod
- Heating plate
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- A stoichiometric amount of magnesium hydroxide is suspended in distilled water in a beaker.
- A solution of iodic acid is slowly added to the magnesium hydroxide suspension with constant stirring. The reaction is as follows: $\text{Mg}(\text{OH})_2 + 2\text{HIO}_3 \rightarrow \text{Mg}(\text{IO}_3)_2 + 2\text{H}_2\text{O}$
- The mixture is gently heated to ensure the reaction goes to completion.
- The resulting solution is then cooled to allow for the crystallization of **magnesium diiodate tetrahydrate**.
- The crystals are collected by filtration and washed with a small amount of cold distilled water.
- The purified crystals are then dried in an oven at a low temperature (e.g., 40-50 °C) to remove excess water without causing dehydration of the tetrahydrate.



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Caption: Synthesis workflow for **magnesium diiodate** tetrahydrate.

Thermal Decomposition

When heated, **magnesium diiodate** undergoes decomposition. The tetrahydrate first loses its water of hydration. Further heating leads to the decomposition of the anhydrous salt.

Table 3: Thermal Decomposition Data for Magnesium Diiodate Tetrahydrate

Temperature (°C)	Event
510	Loss of two water molecules
620	Loss of remaining two water molecules
>620	Decomposition of anhydrous $\text{Mg}(\text{IO}_3)_2$

Crystallography

Magnesium diiodate tetrahydrate forms monoclinic crystals. Detailed crystallographic data provides insight into the arrangement of atoms within the crystal lattice. While a full crystallographic information file (CIF) is beyond the scope of this guide, the key crystal system information is noted.

Applications

The applications of **magnesium diiodate** are primarily in the field of chemical research as an oxidizing agent and as a source of iodate ions. There is limited information on its direct use in drug development. However, iodate compounds, in general, are studied for their antiseptic properties, and magnesium is an essential mineral for human health.

Conclusion

Magnesium diiodate is a simple inorganic salt with well-defined chemical and physical properties. While its discovery is not marked by a singular event, its synthesis and characterization are straightforward. This technical guide provides a consolidated resource for researchers and scientists, summarizing the key data and experimental protocols for this

compound. Further research may explore novel applications, potentially in areas where the controlled release of iodate or magnesium ions is desired.

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